

# A Technical Guide to Fmoc-Val-Ala-OH: Properties and Characterization

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

N-[(9H-Fluoren-9-ylmethoxy)carbonyl]-L-valyl-L-alanine, commonly known as **Fmoc-Val-Ala-OH**, is a pivotal dipeptide derivative widely utilized in synthetic organic chemistry. Its primary applications lie in Solid-Phase Peptide Synthesis (SPPS) as a building block and in the construction of Antibody-Drug Conjugates (ADCs) as a cleavable linker.[1] This guide provides an in-depth overview of its key physicochemical properties, a detailed protocol for melting point determination, and a workflow diagram illustrating its application in SPPS.

## **Physicochemical Properties**

**Fmoc-Val-Ala-OH** is a white to off-white solid, which may also appear as a powder or crystalline material.[1][2][3] A comprehensive summary of its key quantitative data is presented below.

## Table 1: Summary of Physicochemical Data for Fmoc-Val-Ala-OH



Property	Value	Source(s)
Appearance	White to off-white solid/powder/crystals	[1]
Melting Point	217–219 °C	
Molecular Formula	C23H26N2O5	-
Molecular Weight	410.46 g/mol	-
Solubility	Slightly soluble in DMF and DMSO. Soluble in DMSO at ≥ 100 mg/mL.	
Storage Temperature	2–8 °C or -20 °C	_
Purity (Assay)	≥95%	_

## **Experimental Protocols**

## **Determination of Melting Point via the Capillary Method**

The melting point of a pure crystalline solid is a sharp, characteristic physical property used for identification and purity assessment. A depressed and broadened melting range typically indicates the presence of impurities. The following protocol outlines a standard procedure for determining the melting point of **Fmoc-Val-Ala-OH** using a modern melting point apparatus.

#### Materials and Equipment:

- Fmoc-Val-Ala-OH sample (finely powdered and completely dry)
- Melting point apparatus (e.g., Mel-Temp or similar digital instrument)
- Glass capillary tubes (sealed at one end)
- Spatula
- Long glass tube or PVC pipe (for packing)

#### Procedure:



#### Sample Preparation:

- Place a small amount of the **Fmoc-Val-Ala-OH** powder onto a clean, dry surface.
- Gently jab the open end of a capillary tube into the powder pile. A small amount of solid should enter the tube.
- Invert the tube (sealed end down) and tap it gently on a hard surface to cause the solid to fall to the bottom.
- To pack the sample tightly, drop the capillary tube, sealed-end down, through a long, narrow tube (e.g., a 1-meter glass tube) onto the benchtop. The bouncing action will compact the powder.
- Repeat until a packed column of 2-3 mm height is achieved at the bottom of the capillary tube. Consistent sample height is crucial for reproducible results.

#### • Instrument Setup:

- Ensure the melting point apparatus is clean and calibrated.
- Set the starting temperature to approximately 5-10°C below the expected melting point of 217°C.
- Set the heating rate (ramp rate). For a precise measurement, a slow rate of 1-2°C per minute is recommended.

#### Measurement:

- Carefully insert the packed capillary tube into the sample holder of the melting point apparatus.
- Begin heating the block.
- Observe the sample closely through the magnifying viewport.
- Record the temperature at which the first droplet of liquid is observed. This is the start of the melting range.



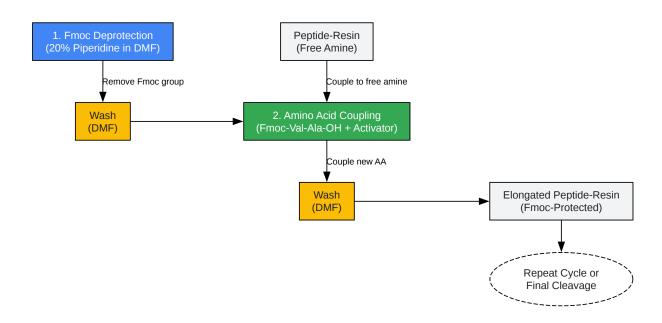
 Continue heating and observing. Record the temperature at which the last solid particle melts, resulting in a completely clear liquid. This is the end of the melting range (the clear point).

#### Post-Measurement:

- Allow the apparatus to cool significantly (at least 20°C below the melting point) before performing another measurement.
- Use a fresh sample in a new capillary tube for each subsequent trial to ensure accuracy.

### **Application Workflow**

**Fmoc-Val-Ala-OH** is a key reagent in Fmoc-based Solid-Phase Peptide Synthesis (SPPS). The Fmoc group protects the N-terminus of the dipeptide, allowing its C-terminal carboxyl group to couple to the free amine of a growing peptide chain attached to a solid resin. The workflow below illustrates a single cycle of peptide elongation using a generic Fmoc-amino acid, which is directly applicable to the use of **Fmoc-Val-Ala-OH**.





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Caption: General workflow for one cycle of Solid-Phase Peptide Synthesis (SPPS).

This cycle of deprotection, coupling, and washing is repeated with different Fmoc-protected amino acids to assemble a peptide of the desired sequence. **Fmoc-Val-Ala-OH** can be incorporated as a dipeptide unit in a single coupling step.

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